

# Physical properties of tert-butyl vinyl ether: boiling point, density

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## Compound of Interest

Compound Name: *tert-Butyl vinyl ether*

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An In-depth Technical Guide on the Physical Properties of **Tert-Butyl Vinyl Ether**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **tert-butyl vinyl ether**, specifically its boiling point and density. The information is supplemented with detailed experimental protocols for the determination of these properties, ensuring accurate and reproducible results in a laboratory setting.

## Core Physical Properties

**Tert-butyl vinyl ether** is a colorless liquid and a member of the enol ether family.<sup>[1]</sup> It is utilized in various chemical syntheses, including the production of 3-tert-butoxycyclobutanone and as an intermediate for functional vinyl monomers.<sup>[2][3]</sup>

## Data Presentation

The quantitative physical properties of **tert-butyl vinyl ether** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	75-76 °C	at standard atmospheric pressure (760 mmHg)[2][4][5]
78 °C		
Density	0.762 g/mL	at 25 °C[4]
0.775 g/cm <sup>3</sup>	Not specified	

## Experimental Protocols

Accurate determination of physical properties is critical for the successful design and execution of chemical reactions and processes. The following sections detail standardized methodologies for measuring the boiling point and density of liquids like **tert-butyl vinyl ether**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6][7] The following protocol is a common method for its determination in a laboratory setting.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- Fill the small test tube with 2-3 mL of **tert-butyl vinyl ether**.
- Place the capillary tube, with its open end downwards, into the test tube containing the liquid.
- Attach the test tube to the thermometer using a rubber band or thread.
- Suspend the thermometer and the attached test tube in the Thiele tube, ensuring the liquid in the test tube is below the level of the heating oil.
- Gently heat the side arm of the Thiele tube.<sup>[8]</sup>
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.<sup>[8]</sup> Record this temperature.

## Determination of Density

Density is the mass of a substance per unit volume. The following protocol outlines a straightforward method for determining the density of a liquid.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance
- Beaker

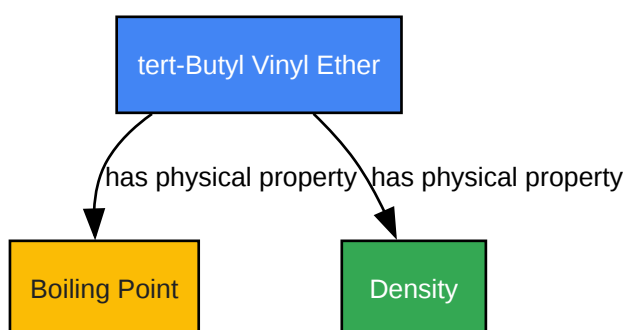
Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the balance to zero.<sup>[9]</sup>

- Carefully pour a known volume of **tert-butyl vinyl ether** into the graduated cylinder. Record the exact volume, reading the bottom of the meniscus at eye level to avoid parallax error.[9]
- Place the graduated cylinder containing the liquid back on the tared electronic balance.
- Record the mass of the liquid.[9]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [9]
- For improved accuracy, it is recommended to repeat the measurement several times and calculate the average density.[10]

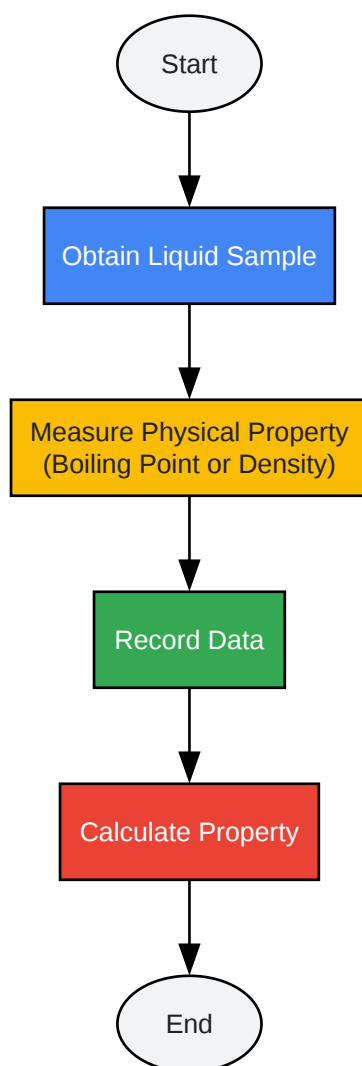
## Visualizations

The following diagrams illustrate the logical relationship between the substance and its properties, as well as a generalized workflow for the experimental determination of these properties.



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Caption: Logical relationship between **tert-butyl vinyl ether** and its physical properties.



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Caption: Generalized experimental workflow for determining physical properties.

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